

2-(2,6-Dimethoxybenzoyl)phenyl acetate CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2,6-Dimethoxybenzoyl)phenyl acetate

Cat. No.: B1323989

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An In-depth Technical Guide to 2,6-Dimethoxyphenyl Acetate

This guide provides a comprehensive overview of 2,6-dimethoxyphenyl acetate, a valuable compound for researchers, scientists, and professionals in drug development. This document outlines its chemical identifiers, relevant experimental protocols, and a representative synthesis workflow.

Core Data and Identifiers

2,6-Dimethoxyphenyl acetate is an aromatic compound with the following key identifiers:

Identifier	Value	Reference
CAS Number	944-99-0	[1]
IUPAC Name	2,6-dimethoxyphenyl acetate	[1]
Synonyms	Phenol, 2,6-dimethoxy-, acetate; 2-Acetyl-1,3-dimethylpyrogallol; Acetic acid, 2,6-dimethoxyphenyl ester	[1]
Chemical Formula	C ₁₀ H ₁₂ O ₄	[1]
Molecular Weight	196.1999 g/mol	[1]
Canonical SMILES	CC(=O)OC1=C(C=CC=C1OC)OC	
InChI	InChI=1S/C10H12O4/c1-7(11)14-10-8(12-2)5-4-6-9(10)13-3/h4-6H,1-3H3	[1]
InChIKey	CIHIFFNMYMLOAV-UHFFFAOYSA-N	[1]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of 2,6-dimethoxyphenyl acetate was not found in the provided search results, a general and widely applicable method for the preparation of phenyl acetates involves the acetylation of the corresponding phenol. The following protocol is adapted from a standard procedure for the synthesis of phenyl acetate and can be modified for the synthesis of 2,6-dimethoxyphenyl acetate.[2]

General Synthesis of Phenyl Acetates via Acetylation

This procedure describes the esterification of a phenol using acetic anhydride.

Materials:

- Phenol (in this case, 2,6-dimethoxyphenol)

- Acetic anhydride
- 10% aqueous sodium hydroxide solution
- Crushed ice
- Carbon tetrachloride (or other suitable organic solvent like diethyl ether or ethyl acetate)
- Dilute sodium carbonate solution
- Anhydrous calcium chloride (or other suitable drying agent like magnesium sulfate)

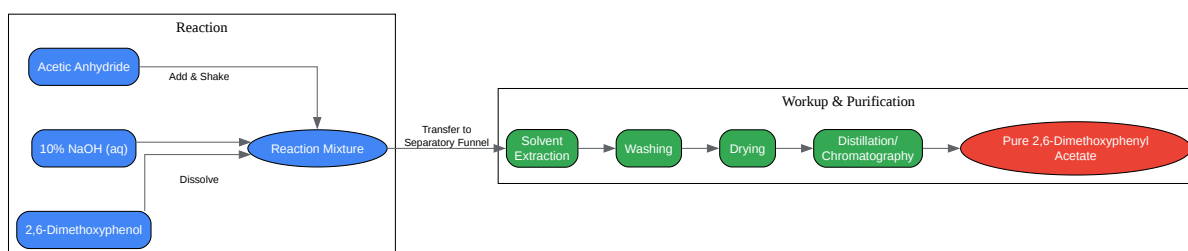
Procedure:

- **Dissolution of Phenol:** Dissolve the phenol (e.g., 15 g of 2,6-dimethoxyphenol) in a 10% aqueous sodium hydroxide solution (approximately 105 ml).
- **Cooling:** Cool the solution by adding a significant amount of crushed ice (around 150 g) to maintain a low temperature during the exothermic reaction.
- **Addition of Acetylating Agent:** Add acetic anhydride (approximately 22 ml) to the cooled solution.
- **Reaction:** Stopper the flask and shake it vigorously for about 5 minutes. The reaction is typically complete when an emulsion of the phenyl acetate is formed.
- **Extraction:** Transfer the reaction mixture to a separatory funnel. To facilitate phase separation, an organic solvent like carbon tetrachloride (e.g., 8 ml) can be added. Shake the funnel and allow the layers to separate. The denser organic layer containing the product will be at the bottom.
- **Washing:** Discard the upper aqueous layer. Wash the organic layer with a dilute sodium carbonate solution (e.g., 80 ml) to neutralize any remaining acid.
- **Drying:** Separate the organic layer and dry it using an anhydrous drying agent like calcium chloride for 20-30 minutes.
- **Isolation:** Filter the dried solution into a distillation flask.

- Purification: Purify the crude phenyl acetate by distillation. The fraction collected at the appropriate boiling point will be the pure product. For phenyl acetate, the boiling point is around 196°C.[2] The boiling point for 2,6-dimethoxyphenyl acetate would need to be determined experimentally or from literature sources if available.

Illustrative Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of a phenyl acetate derivative.



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References

- 1. Phenol, 2,6-dimethoxy-, acetate [webbook.nist.gov]
- 2. prepchem.com [prepchem.com]

- To cite this document: BenchChem. [2-(2,6-Dimethoxybenzoyl)phenyl acetate CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1323989#2-2-6-dimethoxybenzoyl-phenyl-acetate-cas-number-and-identifiers]

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